

4-(4-Bromophenyl)piperidine-4-carbonitrile CAS number and registry information

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)piperidine-4-carbonitrile

Cat. No.: B595021

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In-Depth Technical Guide to 4-(4-Bromophenyl)piperidine-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(4-Bromophenyl)piperidine-4-carbonitrile**, a piperidine derivative of interest in medicinal chemistry and drug discovery. The document details its chemical identity, registry information, and a proposed synthetic pathway, supported by relevant experimental methodologies for related compounds.

Core Registry Information

4-(4-Bromophenyl)piperidine-4-carbonitrile is registered under the following CAS numbers:

Form	CAS Number	Notes
Free Base	1255666-69-3	
Hydrochloride Salt	1809152-76-8	

These distinct identifiers are crucial for accurate sourcing and regulatory compliance.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **4-(4-Bromophenyl)piperidine-4-carbonitrile** and its hydrochloride salt is presented below. It is important to note that while the molecular formula and weight are well-defined, experimental physical properties such as melting point for the specific target molecule are not readily available in the public domain. Data for the related compound, 4-(4'-Bromophenyl)piperidine, is included for reference.

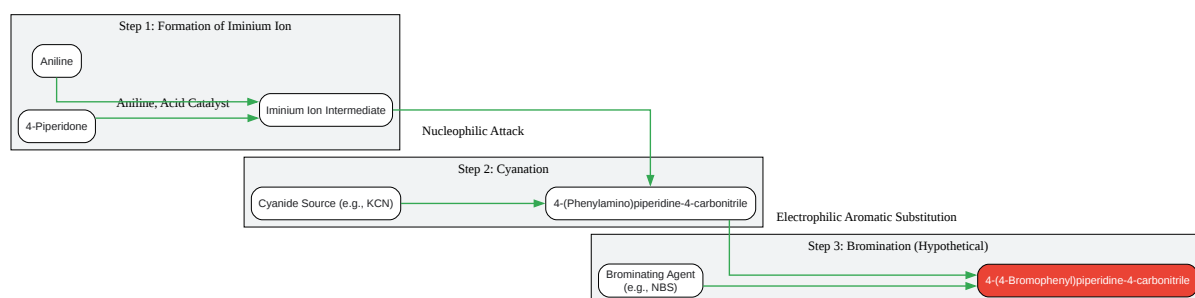
Property	4-(4-Bromophenyl)piperidine-4-carbonitrile	4-(4-Bromophenyl)piperidine-4-carbonitrile HCl	4-(4'-Bromophenyl)piperidine (Reference)
Molecular Formula	C ₁₂ H ₁₃ BrN ₂	C ₁₂ H ₁₄ BrClN ₂	C ₁₁ H ₁₄ BrN
Molecular Weight	265.15 g/mol	301.61 g/mol	240.14 g/mol [1][2]
Appearance	White (Predicted)	-	Solid[2]
Melting Point	Not available	Not available	144-146 °C[1]
Boiling Point	Not available	Not available	307.6±42.0 °C (Predicted)[1]

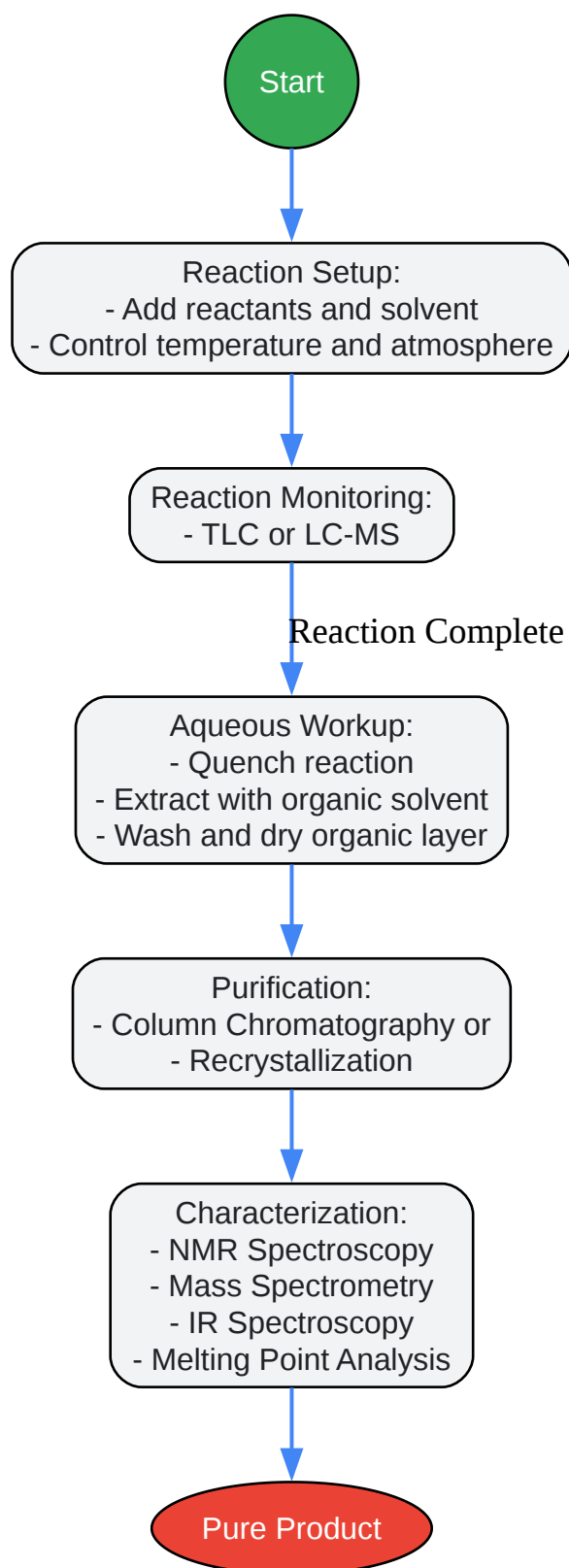
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-(4-Bromophenyl)piperidine-4-carbonitrile** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be devised based on established methodologies for the synthesis of analogous 4-aryl-4-cyanopiperidines. A potential two-step synthesis is outlined below, starting from 4-piperidone.

Proposed Synthetic Pathway

A likely synthetic route involves a Strecker synthesis, a well-established method for producing α-aminonitriles from a ketone, an amine, and a cyanide source.





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References

- 1. 80980-89-8 CAS MSDS (4-(4'-Bromophenyl)piperidine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-(4'-bromophenyl)piperidine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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